

# chemical structure and molecular weight of 1-Amino-2-propanethiol hydrochloride

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *1-Amino-2-propanethiol  
hydrochloride*

Cat. No.: *B1267210*

[Get Quote](#)

## In-Depth Technical Guide: 1-Amino-2-propanethiol Hydrochloride

For Researchers, Scientists, and Drug Development Professionals

### Abstract

**1-Amino-2-propanethiol hydrochloride** is a chemical compound of interest within the broader class of aminothiols. This technical guide provides a summary of its core chemical structure and molecular weight. Despite extensive investigation, detailed experimental data regarding its physicochemical properties, spectral characteristics, and specific biological activities are not readily available in the public domain. This document presents the confirmed foundational data and offers a general context on the potential relevance of aminothiols in research and drug development, while clearly noting the existing data gaps for this specific molecule.

### Chemical Structure and Molecular Properties

**1-Amino-2-propanethiol hydrochloride** is the hydrochloride salt of 1-Amino-2-propanethiol. The structure consists of a propane backbone with an amino group attached to the first carbon and a thiol group at the second carbon. The hydrochloride salt form enhances the stability and solubility of the compound.

Chemical Structure:

Molecular Formula: C<sub>3</sub>H<sub>10</sub>CINS[1]

Molecular Weight: 127.64 g/mol [1][2]

## Physicochemical Data

A comprehensive set of experimentally determined physicochemical properties for **1-Amino-2-propanethiol hydrochloride** is not available in peer-reviewed literature or chemical databases. The following table summarizes the available computed and basic data.

Property	Value	Source
Molecular Formula	C <sub>3</sub> H <sub>10</sub> CINS	[1]
Molecular Weight	127.64 g/mol	[1][2]
CAS Number	4146-16-1	
Melting Point	Data not available	
Boiling Point	Data not available	
Water Solubility	Data not available	
Physical Appearance	Data not available	

## Spectral Analysis

Detailed experimental spectral data (<sup>1</sup>H NMR, <sup>13</sup>C NMR, Mass Spectrometry, IR) for **1-Amino-2-propanethiol hydrochloride** are not publicly available. For researchers planning to synthesize or work with this compound, generating this analytical data would be a critical step for structure confirmation and purity assessment.

## Experimental Protocols

Detailed experimental protocols for the synthesis of **1-Amino-2-propanethiol hydrochloride** are not described in readily accessible scientific literature. General synthetic routes for aminothiols may be adaptable, but a specific, validated protocol for this molecule has not been identified. Similarly, no experimental protocols for its use in biological or chemical assays have been found.

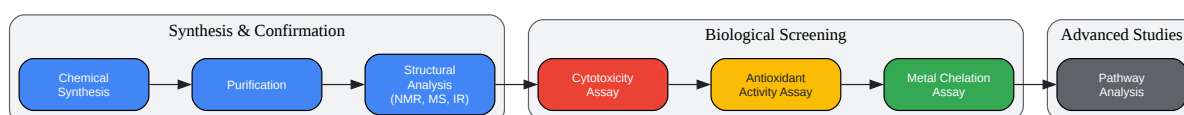
## Biological Activity and Signaling Pathways

There is no specific information in the scientific literature regarding the biological activity, mechanism of action, or associated signaling pathways for **1-Amino-2-propanethiol hydrochloride**.

However, the broader class of aminothiols is known for various biological activities, primarily related to their antioxidant and metal-chelating properties. These compounds can play a role in:

- **Radioprotection:** Some aminothiols can mitigate the damaging effects of ionizing radiation.
- **Antioxidant Effects:** The thiol group can act as a reducing agent, neutralizing reactive oxygen species.
- **Metal Chelation:** Aminothiols can bind to heavy metal ions, a property utilized in the treatment of heavy metal poisoning.

Due to the lack of specific data, a logical workflow for initial investigation of this compound is proposed.



[Click to download full resolution via product page](#)

Proposed workflow for the characterization of **1-Amino-2-propanethiol hydrochloride**.

## Conclusion

**1-Amino-2-propanethiol hydrochloride** is a sparsely documented chemical compound. While its fundamental chemical identity is established, a significant void exists in the scientific literature regarding its experimental properties, analytical data, and biological function. This guide serves to summarize the available information and highlight the areas requiring further investigation for researchers and professionals in drug development. The general properties of

aminothiols suggest potential for antioxidant and chelating activities, but these have not been experimentally confirmed for this specific molecule.

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. 2-Propanethiol, 1-amino-, hydrochloride | C<sub>3</sub>H<sub>10</sub>ClNS | CID 145727 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 1-Amino-2-propanethiol hydrochloride (CAS 4146-16-1) - Chemical & Physical Properties by Cheméo [chemeo.com]
- To cite this document: BenchChem. [chemical structure and molecular weight of 1-Amino-2-propanethiol hydrochloride]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1267210#chemical-structure-and-molecular-weight-of-1-amino-2-propanethiol-hydrochloride]

---

#### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)